

Diethanolammonium Linoleate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Diethanolammonium linoleate*

Cat. No.: *B15194538*

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CAS Number: 59231-42-4

Molecular Formula: C₁₈H₃₂O₂.C₄H₁₁NO₂

Molecular Weight: 385.58 g/mol

Introduction

Diethanolammonium linoleate is an amine salt formed from the reaction of linoleic acid, a naturally occurring omega-6 fatty acid, and diethanolamine, a synthetic organic compound. This compound combines the properties of a fatty acid with those of an amine, resulting in a molecule with surfactant properties that holds potential for various applications in the pharmaceutical and cosmetic industries. Its utility as an emulsifier, stabilizer, and penetration enhancer is of particular interest in the development of novel drug delivery systems.

This technical guide provides a comprehensive overview of **diethanolammonium linoleate**, including its molecular structure, physicochemical properties, and potential applications, with a focus on its relevance to researchers, scientists, and drug development professionals. Due to the limited availability of in-depth technical data for this specific salt, this guide also incorporates relevant information on its individual components, linoleic acid and diethanolamine, to provide a thorough understanding of its potential characteristics and functionalities.

Molecular Structure

Diethanolammonium linoleate is an ionic compound formed by the protonation of the secondary amine group of diethanolamine by the carboxylic acid group of linoleic acid. This results in the formation of the diethanolammonium cation and the linoleate anion.

Linoleic Acid: An 18-carbon unsaturated fatty acid with two cis-double bonds.

Diethanolamine: A secondary amine with two hydroxyethyl groups.

The molecular structure of **diethanolammonium linoleate** is a combination of these two molecules, forming a salt.^{[1][2]}

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **diethanolammonium linoleate** are not readily available in the public domain. However, based on the properties of its constituent parts and general knowledge of fatty acid amine salts, the following characteristics can be inferred. Fatty amines, which are derivatives of fatty acids, are known to be cationic surface-active compounds.^[3]

Table 1: Physicochemical Properties of **Diethanolammonium Linoleate** and its Components

Property	Diethanolammonium Linoleate	Linoleic Acid	Diethanolamine
Appearance	Likely a colorless to light yellow liquid or semi-solid ^[4]	Colorless oil ^[5]	Colorless, viscous liquid or solid
Solubility	Likely soluble in organic solvents like ethanol, chloroform, and benzene ^[4]	Virtually insoluble in water; soluble in many organic solvents ^[5]	Soluble in water
Critical Micelle Concentration (CMC)	Data not available	1.5×10^{-4} M at pH 7.5 ^[5]	Not applicable

Potential Applications in Drug Development

The unique combination of a lipophilic fatty acid tail and a hydrophilic amine head group suggests that **diethanolammonium linoleate** has significant potential in drug formulation and delivery, particularly for topical and transdermal applications.

Surfactant and Emulsifier

Diethanolammonium linoleate is expected to act as a surfactant and emulsifying agent, similar to other fatty acid amine salts.[4] This makes it a candidate for formulating emulsions, creams, and lotions, where it can help to stabilize the mixture of oil and water phases. This is a crucial aspect in the development of various topical drug formulations.

Skin Penetration Enhancer

Unsaturated fatty acids like linoleic acid are known to act as skin penetration enhancers.[6] They are thought to fluidize the lipids of the stratum corneum, thereby increasing the permeability of the skin to active pharmaceutical ingredients (APIs).[6] The formation of an amine salt may further enhance this effect. Ethyl linoleate, an ester of linoleic acid, is also recognized for its ability to enhance the bioavailability and solubility of poorly water-soluble drugs by acting as a penetration enhancer.[7]

Experimental Protocols

Specific experimental protocols for the synthesis and analysis of **diethanolammonium linoleate** are not widely published. However, general methods for the preparation of fatty acid amine salts and the analysis of the individual components can be adapted.

General Synthesis of Fatty Acid Amine Salts

The synthesis of **diethanolammonium linoleate** can be achieved through a straightforward acid-base reaction between linoleic acid and diethanolamine.

Materials:

- Linoleic acid
- Diethanolamine

- Suitable solvent (e.g., ethanol)

Procedure:

- Dissolve linoleic acid in a suitable solvent in a reaction vessel.
- Slowly add an equimolar amount of diethanolamine to the solution while stirring.
- The reaction is typically exothermic and proceeds readily at room temperature.
- The solvent can be removed under reduced pressure to yield the **diethanolammonium linoleate** salt.

A similar method is used for the preparation of other fatty acid diethanolamides, which involves the interaction of diethanolamine and fatty acids.[\[8\]](#)

Analytical Methods

The characterization of **diethanolammonium linoleate** would involve techniques to confirm its structure and purity. The individual components can be analyzed using established methods.

- Gas Chromatography (GC): A GC method has been developed for determining the presence of diethanolamine in fatty acid diethanolamides, which are commonly used in cosmetic products.[\[9\]](#)
- Capillary Electrophoresis: This technique can be used for the determination of diethanolamine in various matrices.[\[10\]](#)
- Titration: A simple titration method can be used for the determination of free diethanolamine content.[\[11\]](#)

Safety and Toxicology

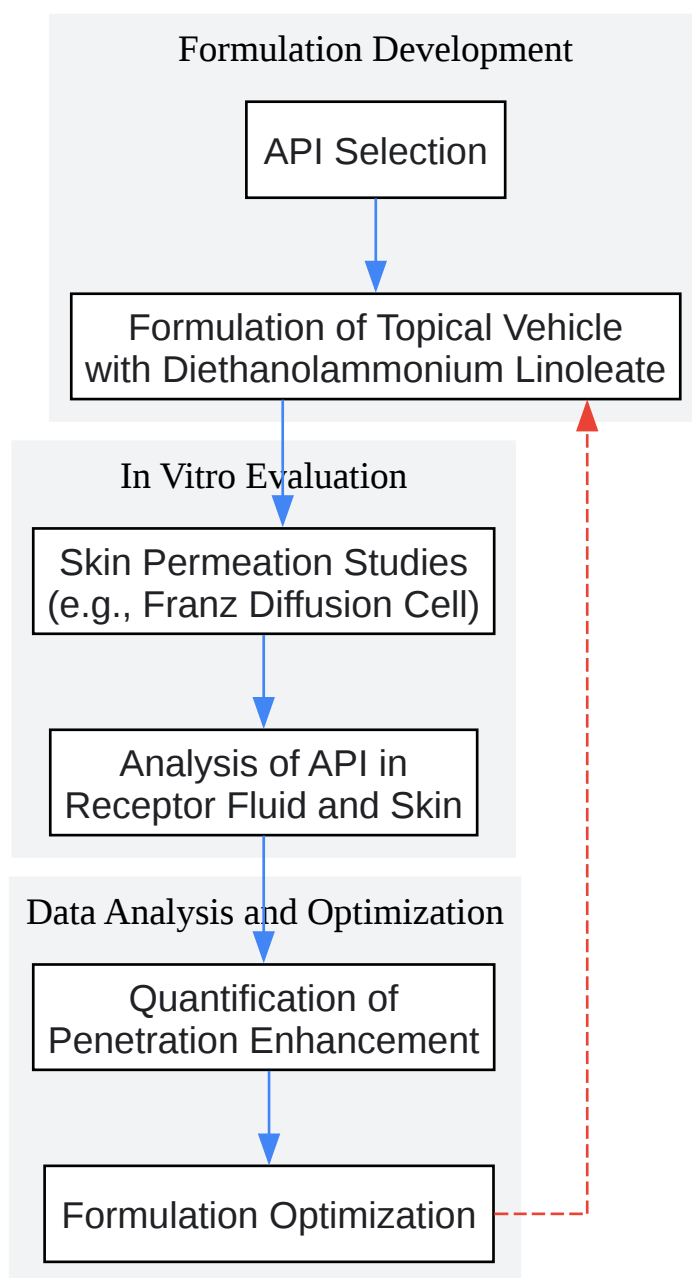
The safety profile of **diethanolammonium linoleate** has not been extensively studied. However, data on its individual components, particularly diethanolamine, are available.

Concerns have been raised about the safety of diethanolamine (DEA), and studies have been conducted on its skin absorption.[\[12\]](#) One study found that after 24 hours of application of

products containing radiolabeled DEA to human skin, a majority of the absorbed dose was found in the skin itself, with only small amounts reaching the receptor fluid.^[12] Another study on the percutaneous penetration of DEA from cosmetic vehicles also showed very low permeation.^[13]

Visualization of Potential Workflow

The following diagram illustrates a potential workflow for evaluating **diethanolammonium linoleate** as a penetration enhancer in a topical drug formulation.



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Caption: Workflow for evaluating **diethanolammonium linoleate** as a penetration enhancer.

Conclusion

Diethanolammonium linoleate is a promising, yet understudied, compound with potential applications in the pharmaceutical and cosmetic industries. Its surfactant properties, combined with the known penetration-enhancing effects of linoleic acid, make it a strong candidate for

use in novel drug delivery systems, particularly for topical and transdermal applications. Further research is needed to fully characterize its physicochemical properties, efficacy as a penetration enhancer, and safety profile to realize its full potential in drug development. This guide serves as a foundational resource for researchers and formulators interested in exploring the utility of this versatile molecule.

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